

A Comparative Analysis of the Stability of Iodic, Bromic, and Chloric Acids

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Compound of Interest

Compound Name: *Iodic acid*

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A comprehensive guide for researchers, scientists, and drug development professionals on the relative stability of three key halogen oxoacids: **iodic acid** (HIO_3), bromic acid (HBrO_3), and chloric acid (HClO_3). This document outlines the differences in their thermodynamic stability, supported by quantitative data and a discussion of the underlying chemical principles.

Introduction

Halogen oxoacids are a class of compounds that feature a halogen atom bonded to oxygen and hydrogen. Within the halic acids, where the halogen exists in the +5 oxidation state, stability varies significantly. **Iodic acid** is a robust, solid compound, which contrasts sharply with the instability of chloric and bromic acids, which are only known to exist in aqueous solutions.[1][2] Understanding these stability differences is crucial for their safe handling, storage, and application in various chemical syntheses and analytical procedures. The general trend for thermal stability of halic acids (HXO_3) increases down the group: $\text{HIO}_3 > \text{HBrO}_3 > \text{HClO}_3$. [3]

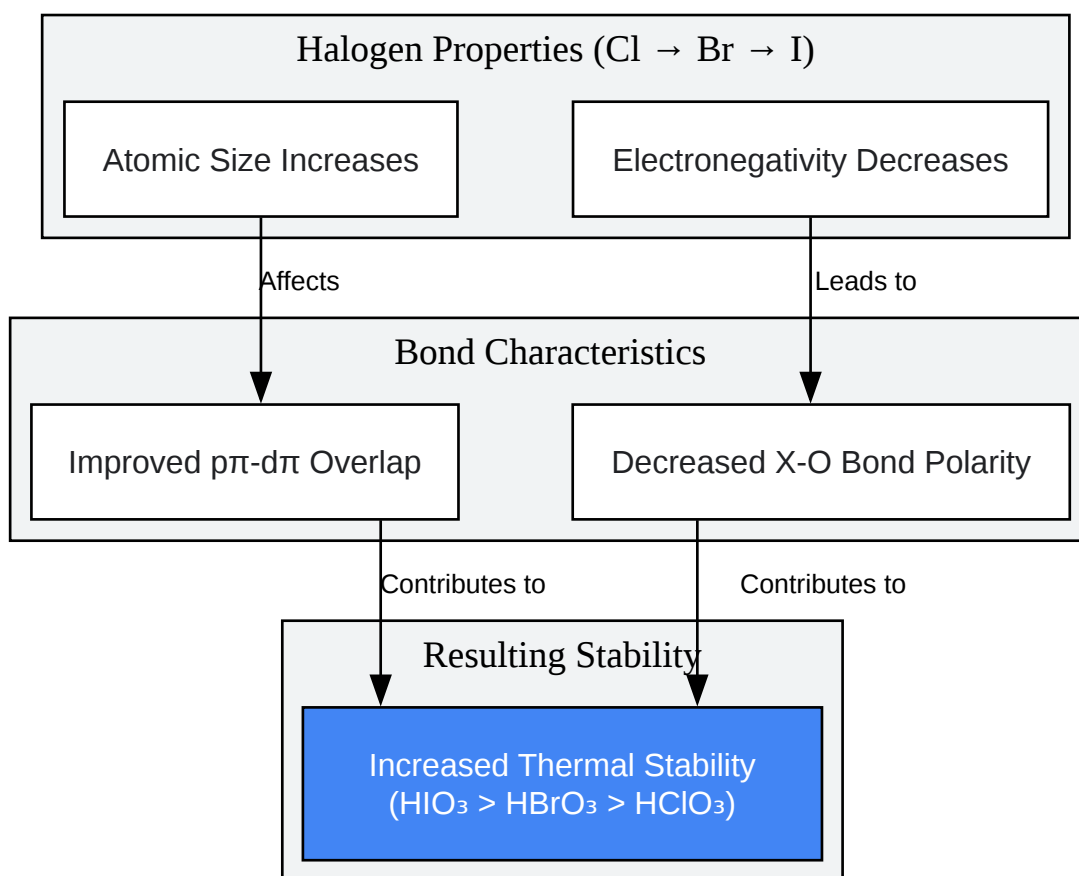
Quantitative Data on Stability

The stability of these acids can be best understood by comparing their physical states at standard conditions and their behavior upon heating or concentration.

Property	Iodic Acid (HIO ₃)	Bromic Acid (HBrO ₃)	Chloric Acid (HClO ₃)
Physical State (STP)	White crystalline solid[1]	Exists only in aqueous solution	Exists only in aqueous solution[4]
Melting Point	110 °C (230 °F; 383 K)[1]	Not applicable (decomposes on concentration)	Not applicable (decomposes on concentration)[4]
Decomposition	Dehydrates to iodine pentoxide (I ₂ O ₅) upon heating.[1][2] Further heating decomposes I ₂ O ₅ .	Decomposes upon attempted concentration	Stable in cold aqueous solution up to ~30%.[4][5] Decomposes at concentrations >40% or upon heating.[4]
Decomposition Products	I ₂ O ₅ + H ₂ O	Bromine and oxygen	HClO ₄ , Cl ₂ , O ₂ , H ₂ O[4][6]
Acidity (pKa)	0.75[1][2]	~0	≈ -2.7[4]

Factors Influencing Halic Acid Stability

The stability of halic acids is governed by the properties of the central halogen atom, specifically its size and electronegativity. These factors influence the nature of the halogen-oxygen bond, which in turn dictates the molecule's thermal stability.



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